

safety and handling precautions for 4-(Piperidin-1-ylmethyl)aniline

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Compound of Interest

Compound Name: 4-(Piperidin-1-ylmethyl)aniline

Cat. No.: B181955

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An In-depth Technical Guide to the Safety and Handling of **4-(Piperidin-1-ylmethyl)aniline**

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-(Piperidin-1-ylmethyl)aniline** (CAS No: 29608-05-7). The information is compiled from safety data sheets and chemical databases to ensure that laboratory personnel can work with this compound in a safe and responsible manner.

Chemical Identification and Physical Properties

4-(Piperidin-1-ylmethyl)aniline is a solid organic compound.^[1] Its fundamental properties are summarized below.

Property	Value	Source
IUPAC Name	4-(piperidin-1-ylmethyl)aniline	[2]
CAS Number	29608-05-7	[2]
Molecular Formula	C ₁₂ H ₁₈ N ₂	[2]
Molecular Weight	190.28 g/mol	[1] [2]
Physical Form	Solid	[1]
SMILES String	NC1=CC=C(CN2CCCCC2)C=C1	[1]
InChI Key	DRYFDUUAYSVNSN-UHFFFAOYSA-N	[1]

Hazard Identification and GHS Classification

This compound is classified as hazardous under the Globally Harmonized System (GHS). It is harmful if swallowed, inhaled, or in contact with skin, and causes significant irritation to skin and eyes.[\[2\]](#)[\[3\]](#)

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral (Category 4)	GHS07	Warning	H302: Harmful if swallowed.[2][3]
Acute Toxicity, Dermal (Category 4)	GHS07	Warning	H312: Harmful in contact with skin.[2][3]
Acute Toxicity, Inhalation (Category 4)	GHS07	Warning	H332: Harmful if inhaled.[2][3]
Skin Corrosion/Irritation (Category 2)	GHS07	Warning	H315: Causes skin irritation.[3]
Serious Eye Damage/Irritation (Category 2)	GHS07	Warning	H319: Causes serious eye irritation.[2][3]
STOT - Single Exposure (Respiratory Irritation) (Category 3)	GHS07	Warning	H335: May cause respiratory irritation.[3]

Note: Some sources also indicate a danger of severe skin burns and eye damage (H314), representing a more severe hazard classification.[2] Users should handle the substance with precautions appropriate for the highest potential hazard.

Precautionary Statements (GHS)

The following precautionary statements outline the necessary measures to minimize risks when handling this substance.[3]

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fumes.[3]
P264		Wash all exposed external body areas thoroughly after handling.[3]
P270		Do not eat, drink or smoke when using this product.[3]
P271		Use only outdoors or in a well-ventilated area.[3]
P280		Wear protective gloves, protective clothing, eye protection and face protection. [3]
Response	P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[3]
P302+P352		IF ON SKIN: Wash with plenty of water and soap.[3]
P304+P340		IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3]
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
P332+P313		If skin irritation occurs: Get medical advice/attention.[3]
P337+P313		If eye irritation persists: Get medical advice/attention.[3]

P362+P364	Take off contaminated clothing and wash it before reuse. [3]
Storage	P403+P233 Store in a well-ventilated place. Keep container tightly closed. [3]
P405	Store locked up. [3]
Disposal	P501 Dispose of contents/container to an authorized hazardous or special waste collection point in accordance with any local regulation. [3]

Safe Handling and Storage

Proper handling and storage are critical to ensure safety.

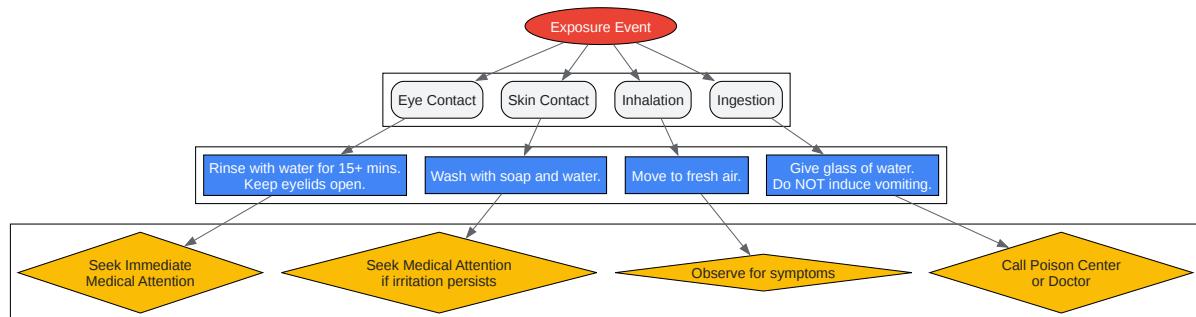
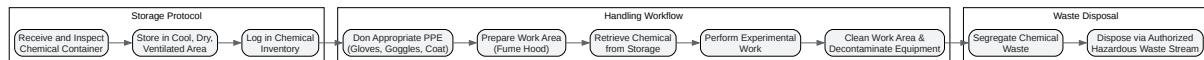
Handling:

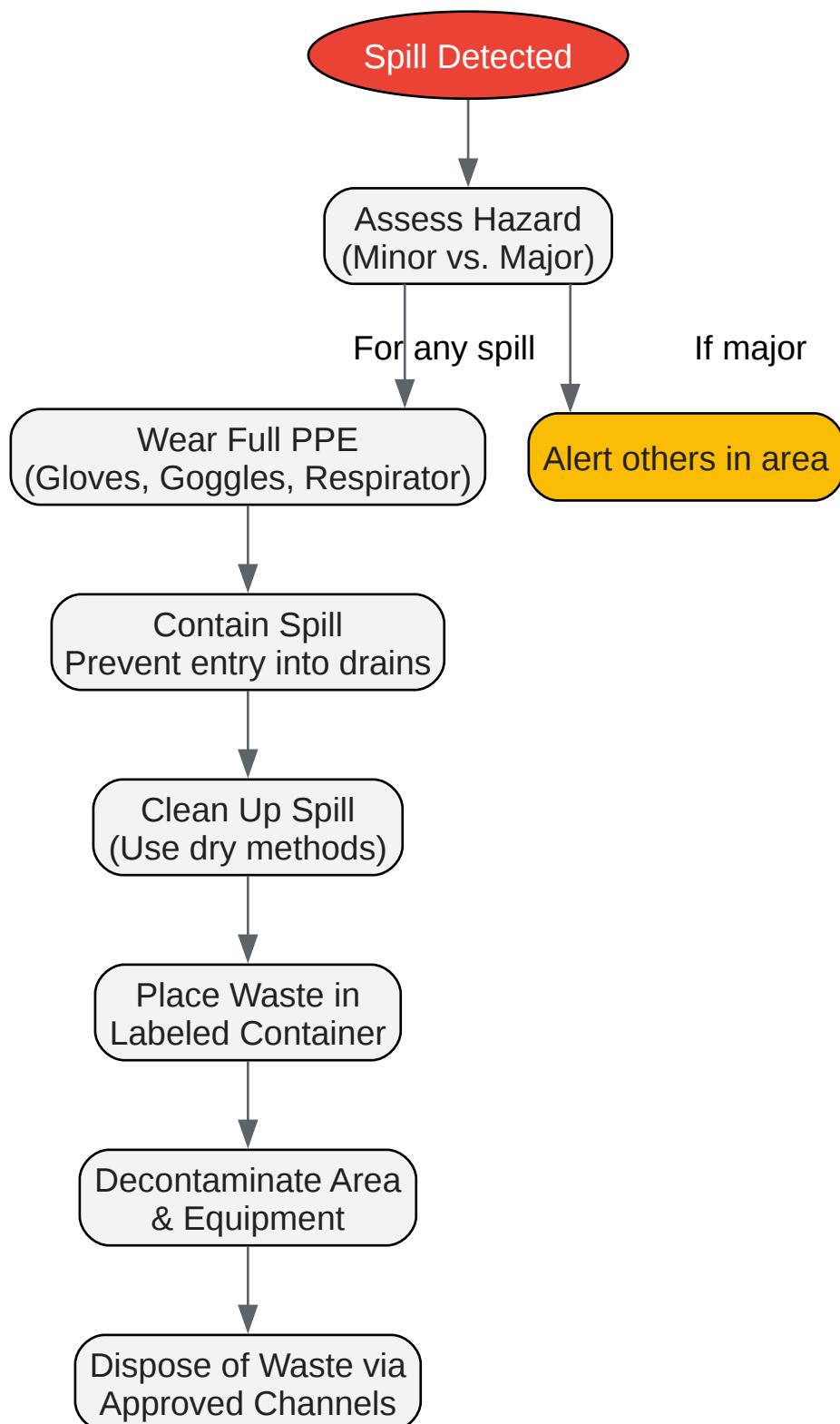
- Avoid all personal contact, including the inhalation of dust or fumes.[\[3\]](#)
- Use only in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)
- Wear appropriate Personal Protective Equipment (PPE) as detailed in Section 8.[\[3\]](#)
- Prevent the concentration of dust in hollows and sumps.[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[3\]](#)
- Always wash hands thoroughly with soap and water after handling.[\[3\]](#)

Storage:

- Store in original, tightly sealed containers.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated area.

- Avoid contact with incompatible materials.[3]
- Observe all manufacturer's storage and handling recommendations.[3]



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References

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- 3. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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